

physical and chemical properties of 4-(Ethylamino)-3-nitrobenzoic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Ethylamino)-3-nitrobenzoic acid

Cat. No.: B1608762

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An In-depth Technical Guide to **4-(Ethylamino)-3-nitrobenzoic Acid**: Properties, Synthesis, and Applications

Authored by: Gemini, Senior Application Scientist

Abstract: This technical guide provides a comprehensive overview of the physical and chemical properties of **4-(Ethylamino)-3-nitrobenzoic acid** (CAS No: 2788-74-1), a key intermediate in the synthesis of pharmaceuticals and novel heterocyclic compounds. This document details the compound's structural characteristics, physicochemical properties, reactivity profile, and spectroscopic data. Furthermore, it furnishes field-proven experimental protocols for its synthesis and characterization, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Compound Identification and Structure

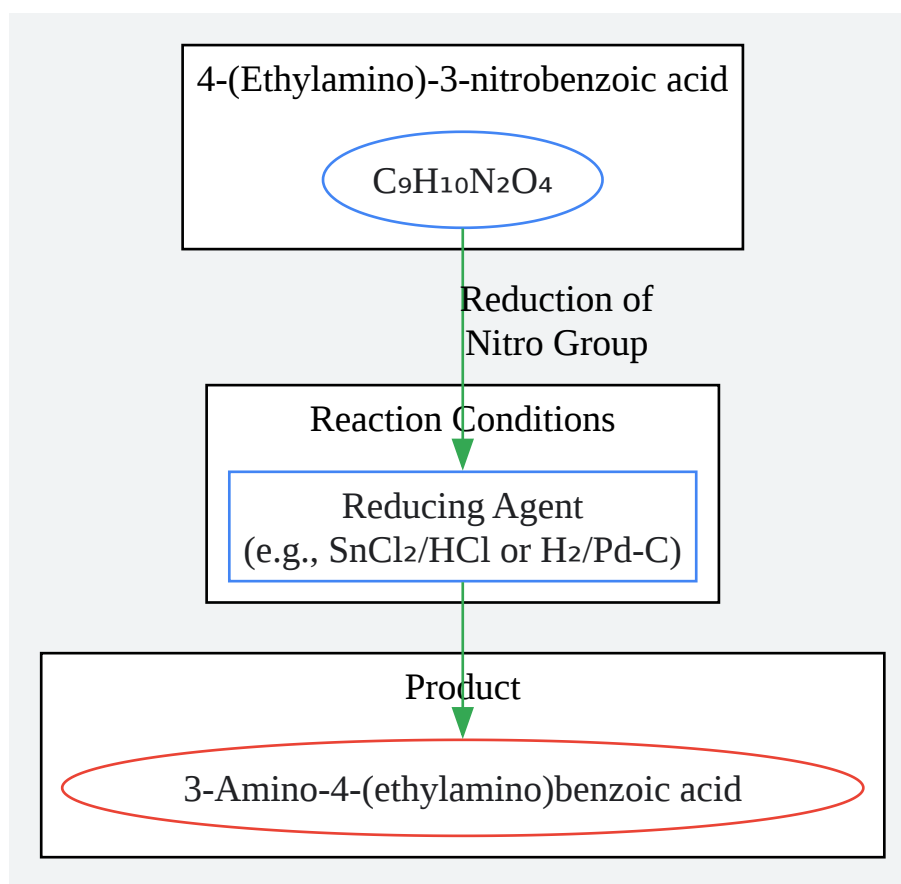
4-(Ethylamino)-3-nitrobenzoic acid is a substituted aromatic carboxylic acid. The presence of a carboxylic acid, a secondary amine, and a nitro group on the benzene ring makes it a versatile building block in organic synthesis.

- Chemical Name: **4-(Ethylamino)-3-nitrobenzoic acid**
- CAS Number: 2788-74-1[1][2]
- Molecular Formula: C₉H₁₀N₂O₄[1][2]

- Molecular Weight: 210.19 g/mol [1][2]

Structural Identifiers:

- SMILES: CCNC1=C(C=C(C=C1)C(=O)O)-[O-] [1][2]
- InChI: InChI=1S/C9H10N2O4/c1-2-10-8-5-6(9(12)13)3-4-7(8)11(14)15/h3-5,10H,2H2,1H3,(H,12,13)



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References

- 1. rsc.org [rsc.org]
- 2. Page loading... [guidechem.com]
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